

D-glyceric acid chemical formula and molecular weight

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Compound of Interest

Compound Name: (2R)-2,3-Dihydroxypropanoic acid

Cat. No.: B1210773

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D-Glyceric Acid: A Technical Overview

This document provides a concise summary of the fundamental chemical properties of D-glyceric acid, tailored for researchers, scientists, and professionals in the field of drug development.

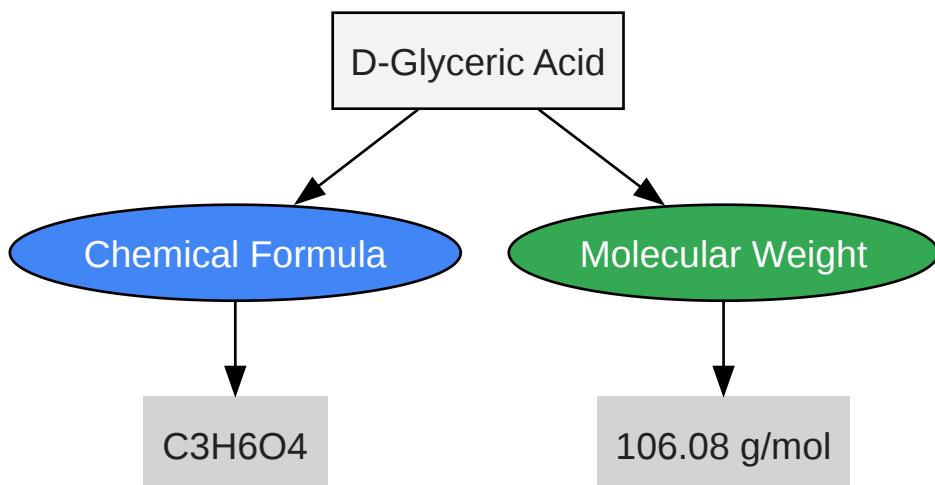
Chemical Properties

The core chemical identifiers for D-glyceric acid are presented below. This data is essential for a variety of experimental and analytical procedures, including stoichiometry, solution preparation, and molecular modeling.

Property	Value
Chemical Formula	C ₃ H ₆ O ₄
Molecular Weight	106.08 g/mol [1] [2] [3]
Monoisotopic Mass	106.026608 g/mol

Chemical Structure and Identification

D-glyceric acid is a naturally occurring sugar acid. The relationship between its common name, chemical formula, and molecular weight is fundamental to its identity in chemical literature and databases.



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D-Glyceric Acid Chemical Identity

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References

- 1. D-Glyceric acid, CAS number 6000-40-4 Sigma Aldrich [b2b.sigmaaldrich.com]
- 2. Buy D-Glyceric acid | 6000-40-4 [smolecule.com]
- 3. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
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